

2,4-Difluoro-5-formylbenzonitrile molecular structure and IUPAC name

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Compound of Interest

Compound Name: 2,4-Difluoro-5-formylbenzonitrile

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In-Depth Technical Guide: 2,4-Difluoro-5-formylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, nomenclature, and available data for **2,4-Difluoro-5-formylbenzonitrile**, a fluorinated aromatic nitrile of interest in synthetic and medicinal chemistry.

Molecular Structure and Nomenclature

IUPAC Name: **2,4-Difluoro-5-formylbenzonitrile**

Synonyms: 5-Cyano-2,4-difluorobenzaldehyde

The molecular structure of **2,4-Difluoro-5-formylbenzonitrile** consists of a benzene ring substituted with two fluorine atoms at positions 2 and 4, a formyl group (-CHO) at position 5, and a nitrile group (-CN) at position 1.

Caption: Molecular Structure of **2,4-Difluoro-5-formylbenzonitrile**

Physicochemical Data

A comprehensive search for experimental data for **2,4-Difluoro-5-formylbenzonitrile** (CAS No. 633327-10-3) did not yield specific values for bond lengths, bond angles, or detailed spectroscopic analyses in the public domain. The information is primarily available from chemical suppliers.

Property	Value	Source
CAS Number	633327-10-3	Sunway Pharm Ltd
Molecular Formula	C ₈ H ₃ F ₂ NO	Sunway Pharm Ltd
Molecular Weight	167.11 g/mol	Sunway Pharm Ltd

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **2,4-Difluoro-5-formylbenzonitrile** are not readily available in published literature. Characterization of this compound would require experimental determination.

Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **2,4-Difluoro-5-formylbenzonitrile** is not explicitly described in the reviewed literature. However, a potential synthetic route can be inferred from the synthesis of its precursor, 2,4-difluorobenzonitrile, and general formylation reactions.

Synthesis of the Precursor: 2,4-Difluorobenzonitrile

A common method for the synthesis of 2,4-difluorobenzonitrile involves the cyanation of 2,4-difluorobromobenzene.

Reaction:

Example Protocol (based on a patent for a similar process): A reaction vessel is charged with 2,4-difluorobromobenzene, a cyanide source (e.g., an alkali metal ferrocyanide), a palladium complex as a catalyst, and an alkali metal carbonate as a base in a solvent such as N,N-dimethylacetamide. The mixture is heated under a nitrogen atmosphere for several hours. After cooling, the product is isolated by filtration and fractional distillation.[1]

Formylation of 2,4-Difluorobenzonitrile

The introduction of a formyl group onto the 2,4-difluorobenzonitrile ring would be the subsequent step. The substitution pattern of the starting material suggests that the formylation would likely occur at the 5-position due to the directing effects of the fluorine and nitrile substituents.

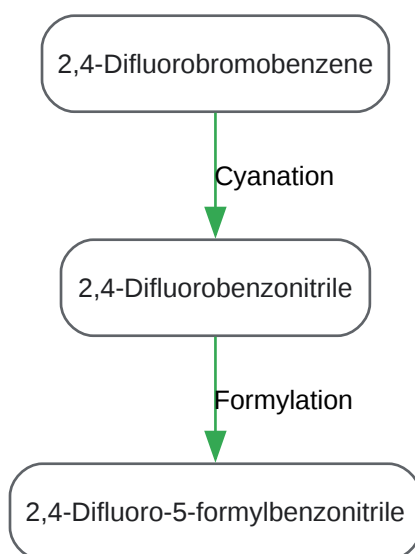
General Formylation Methods: Various methods exist for the formylation of aromatic compounds, including:

- **Vilsmeier-Haack Reaction:** This reaction employs a Vilsmeier reagent, typically generated from phosphorus oxychloride and a disubstituted formamide like N,N-dimethylformamide (DMF), to introduce a formyl group onto an activated aromatic ring.
- **Gattermann-Koch Reaction:** This method uses carbon monoxide and hydrochloric acid in the presence of a catalyst like aluminum chloride and cuprous chloride to formylate aromatic compounds.
- **Duff Reaction:** This involves the formylation of phenols or other activated aromatic compounds using hexamethylenetetramine.

A detailed experimental protocol for the specific formylation of 2,4-difluorobenzonitrile to yield **2,4-Difluoro-5-formylbenzonitrile** would need to be developed and optimized.

Logical Relationships in Synthesis

The synthesis of **2,4-Difluoro-5-formylbenzonitrile** logically proceeds from a halogenated precursor, followed by cyanation and then formylation, or potentially formylation of a halogenated precursor followed by cyanation. The former is often more common.



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Caption: Inferred Synthetic Pathway

Disclaimer: This document is intended for informational purposes for a scientific audience. The lack of detailed, publicly available experimental data necessitates that any synthesis or characterization of **2,4-Difluoro-5-formylbenzonitrile** be conducted with appropriate laboratory safety protocols and after a thorough literature review for any newly published information.

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References

- 1. CN100457721C - Process for preparing 2,4-difluorocyanobenzene - Google Patents [patents.google.com]
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